

Assessing the Selectivity of Flurtamone in Cereal Varieties: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flurtamone*

Cat. No.: *B1673484*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the selectivity of the herbicide **Flurtamone** in different cereal varieties, including wheat, barley, rye, and oats. **Flurtamone** is a pre- and early post-emergence herbicide used for the control of broadleaf and grass weeds. Its mode of action is the inhibition of phytoene desaturase (PDS), a key enzyme in the carotenoid biosynthesis pathway. This inhibition leads to the depletion of carotenoids, which protect chlorophyll from photooxidation, resulting in bleaching of susceptible plants.

The selectivity of **Flurtamone** in cereals is a critical aspect for its safe and effective use. This guide summarizes available experimental data on crop tolerance, presents detailed experimental protocols for assessing herbicide selectivity, and provides a comparative overview with alternative herbicides.

Quantitative Data on Cereal Selectivity

The following tables summarize the available quantitative data on the selectivity of **Flurtamone**, primarily from studies involving co-formulations with other active ingredients such as Diflufenican and Flufenacet. It is important to note that direct comparative studies of **Flurtamone** alone across all four cereal varieties are limited in the public domain.

Table 1: Phytotoxicity of a Flufenacet and Diflufenican Mixture (including a PDS inhibitor) on Wheat and Barley

Cereal	Cultivar	Growth Stage at Application	Herbicide Treatment	Plant Height Reduction (%)	Dry Weight Reduction (%)	Reference
Bread Wheat	'Elisavet'	BBCH 11 (First Leaf Unfolded)	Flufenacet (240 g/ha) + Diflufenican (120 g/ha)	15	25	[1]
Bread Wheat	'Elisavet'	BBCH 12 (Second Leaf Unfolded)	Flufenacet (240 g/ha) + Diflufenican (120 g/ha)	8	12	[1]
Bread Wheat	'Ippolytos'	BBCH 11 (First Leaf Unfolded)	Flufenacet (240 g/ha) + Diflufenican (120 g/ha)	12	22	[1]
Bread Wheat	'Ippolytos'	BBCH 12 (Second Leaf Unfolded)	Flufenacet (240 g/ha) + Diflufenican (120 g/ha)	7	10	[1]
Barley	'Ippolytos'	BBCH 11 (First Leaf Unfolded)	Flufenacet (240 g/ha) + Diflufenican (120 g/ha)	18	30	[1]

Barley	'Ippolytos'	BBCH 12	Flufenacet	10	15	[1]
		(Second Leaf Unfolded)	(240 g/ha) + Diflufenica n (120 g/ha)			

Note: While this study did not use **Flurtamone** directly, Diflufenican also acts on carotenoid biosynthesis, providing an indication of cereal sensitivity to this mode of action. The study revealed that both wheat and barley showed greater sensitivity when the herbicide mixture was applied at the earlier growth stage (BBCH 11)[\[1\]](#). Barley generally exhibited slightly higher sensitivity than wheat[\[1\]](#).

Table 2: Tolerance of Winter Wheat Cultivars to a Diflufenican and **Flurtamone** Mixture

Cereal	Cultivars	Herbicide Treatment	Observed Phytotoxicity	Impact on Grain Yield	Reference
Winter Wheat	Zyta, Tonacja, Sukces, Clever, Kobra	Diflufenican + Flurtamone	Complete tolerance	No negative impact	[2]

Note: This study indicates a high level of safety for the tested winter wheat cultivars to a herbicide mixture containing **Flurtamone**[\[2\]](#).

Selectivity in Rye and Oats:

Quantitative, comparative data for the selectivity of **Flurtamone** in rye and oats is scarce in publicly available literature. However, product labels and regulatory documents from Bayer indicate that formulations containing **Flurtamone** are registered for use in both spring and winter varieties of rye and oats[\[2\]](#)[\[3\]](#). These documents also suggest that oats may exhibit higher sensitivity, with potential phytotoxicity symptoms such as bleaching, necrosis, and stunting.

Comparison with Alternative Herbicides

A variety of herbicides with different modes of action are available for broadleaf weed control in cereals. The choice of herbicide depends on the weed spectrum, crop variety, and rotational plans.

Table 3: Alternative Herbicides for Broadleaf Weed Control in Cereals

Active Ingredient(s)	Mode of Action (HRAC Group)	Cereal Crops	Key Weeds Controlled
2,4-D	Group 4 (Synthetic Auxins)	Wheat, Barley, Rye, Oats	Many broadleaf weeds
MCPA	Group 4 (Synthetic Auxins)	Wheat, Barley, Rye, Oats	Many broadleaf weeds
Bromoxynil	Group 6 (Photosystem II Inhibitor)	Wheat, Barley, Rye, Oats	Broadleaf weeds, including some resistant to other herbicides
Metsulfuron-methyl	Group 2 (ALS Inhibitors)	Wheat, Barley, Triticale	Broadleaf weeds
Tribenuron-methyl	Group 2 (ALS Inhibitors)	Wheat, Barley, Oats	Broadleaf weeds
Florasulam	Group 2 (ALS Inhibitors)	Wheat, Barley, Rye, Oats	Broadleaf weeds, including cleavers
Clopyralid	Group 4 (Synthetic Auxins)	Wheat, Barley, Oats	Thistles, mayweeds

Experimental Protocols

The assessment of herbicide selectivity is crucial for the development and registration of new products. The following sections detail typical methodologies used in these evaluations.

Phytotoxicity Assessment in Cereals

Objective: To evaluate the tolerance of different cereal varieties to a herbicide at various growth stages and application rates.

Experimental Design:

- **Layout:** Randomized Complete Block Design (RCBD) with a split-plot arrangement is often used. Cereal varieties are the main plots, and herbicide treatments are the sub-plots.
- **Replicates:** A minimum of three to four replicates are used to ensure statistical validity.
- **Plot Size:** Plot dimensions are typically in the range of 1.5-2 meters wide and 5-10 meters long.

Treatments:

- **Herbicide Rates:** At least two rates are typically evaluated: the proposed label rate (1x) and a higher rate (e.g., 2x) to simulate overlapping applications and assess the margin of safety.
- **Application Timing:** Herbicides are applied at different crop growth stages (e.g., BBCH 11-13, early tillering) to determine the optimal application window for crop safety.
- **Control:** An untreated control for each variety is included for comparison.

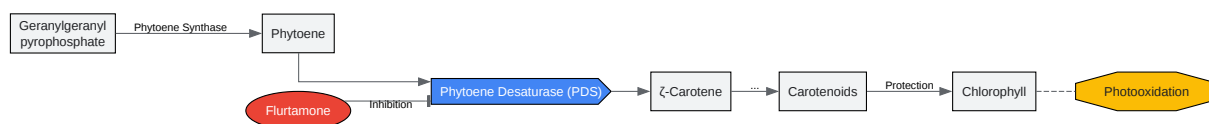
Data Collection:

- **Visual Phytotoxicity Ratings:** Crop injury is visually assessed at regular intervals after application (e.g., 7, 14, 21, and 28 days after treatment - DAT). A rating scale of 0 to 100 is commonly used, where 0 indicates no visible injury and 100 indicates complete crop death. Symptoms recorded include:
 - Chlorosis (yellowing)
 - Necrosis (tissue death)
 - Stunting (reduced growth)
 - Bleaching

- Malformed growth
- Plant Height and Biomass: Plant height and above-ground biomass (dry weight) are measured at specific time points to quantify the impact on crop growth.
- Yield and Yield Components: At maturity, grain yield is determined. Yield components such as the number of heads per unit area, number of grains per head, and thousand-grain weight may also be measured.

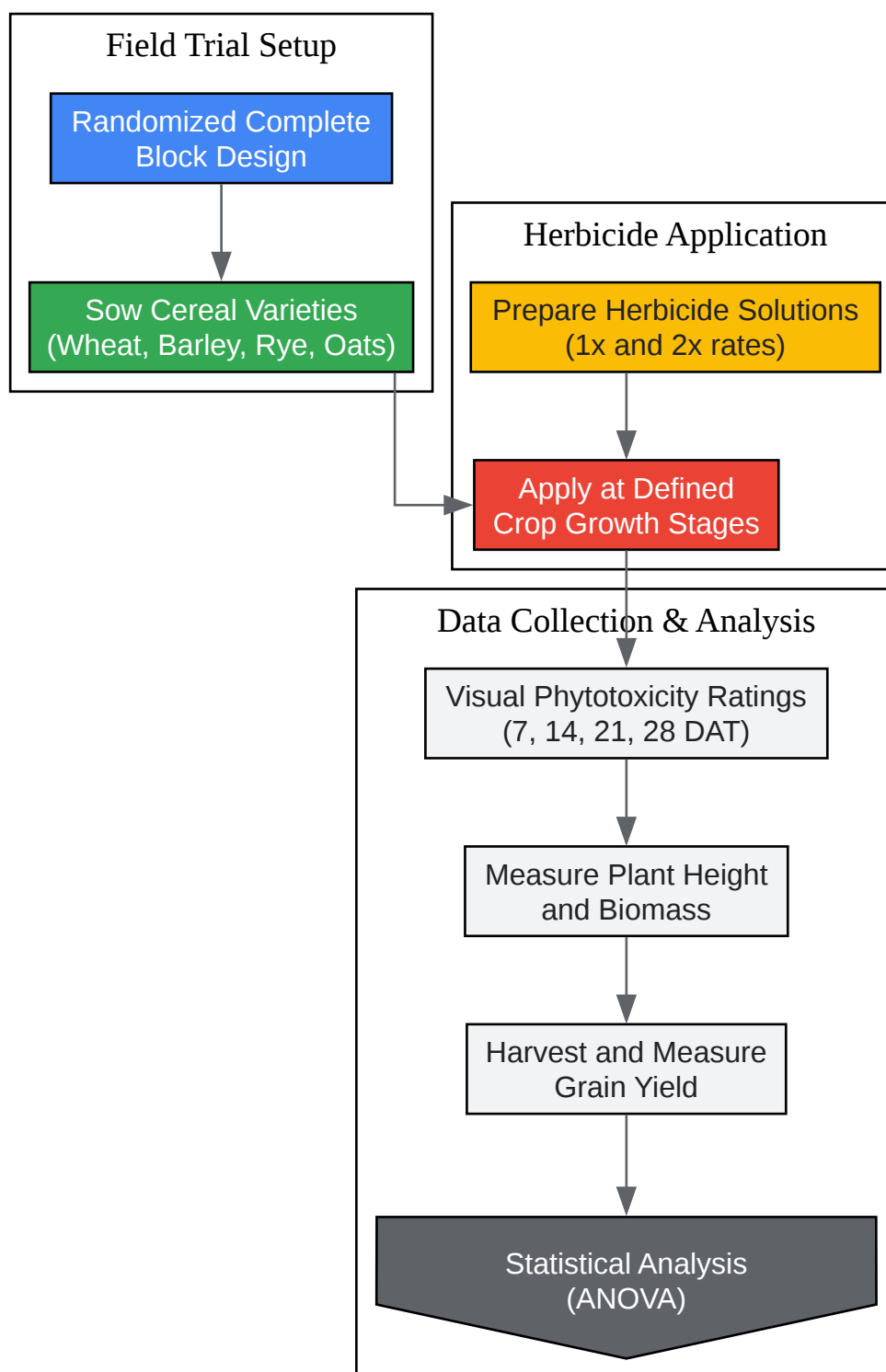
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the mode of action of **Flurtamone** and a typical experimental workflow for assessing herbicide selectivity.



[Click to download full resolution via product page](#)

Flurtamone's inhibition of Phytoene Desaturase.



[Click to download full resolution via product page](#)

Workflow for assessing herbicide selectivity in cereals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. bayer.com [bayer.com]
- 3. bayer.com [bayer.com]
- To cite this document: BenchChem. [Assessing the Selectivity of Flurtamone in Cereal Varieties: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673484#assessing-the-selectivity-of-flurtamone-in-different-cereal-varieties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

